

Spectroscopic Analysis of 3-(2-Methoxyethoxy)propan-1-ol: A Technical Guide

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Compound of Interest

Compound Name: 3-(2-Methoxyethoxy)propan-1-ol

CAS No.: 94194-50-0

Cat. No.: B2990665

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Abstract

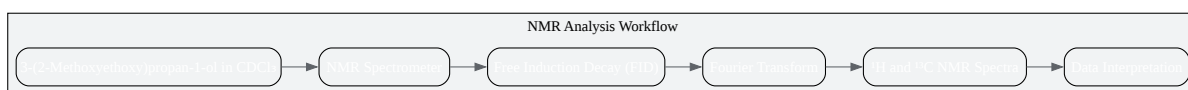
This technical guide provides a comprehensive exploration of the spectroscopic characteristics of **3-(2-Methoxyethoxy)propan-1-ol** (CAS No. 94194-50-0). In the absence of publicly available experimental spectra, this document leverages established principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS) to present a detailed predicted analysis. This guide is intended for researchers, scientists, and professionals in drug development and materials science, offering a foundational understanding of the molecule's structural features as revealed through spectroscopic methods. The causality behind spectral predictions is explained, providing a framework for the analysis of similar ether-alcohol compounds.

Introduction: Unveiling the Molecular Architecture

3-(2-Methoxyethoxy)propan-1-ol is a bifunctional organic molecule incorporating both a primary alcohol and an ether linkage. This structure imparts properties of interest in various applications, including as a solvent, a building block in organic synthesis, and potentially in the formulation of novel materials and pharmaceutical excipients. A thorough understanding of its

molecular structure is paramount for its effective application and for ensuring quality control in its synthesis and use.

Spectroscopic analysis is the cornerstone of molecular characterization. This guide will systematically predict and interpret the ^1H NMR, ^{13}C NMR, IR, and mass spectra of **3-(2-Methoxyethoxy)propan-1-ol**. By dissecting the predicted data, we can elucidate the connectivity of atoms, identify key functional groups, and anticipate the molecule's fragmentation patterns.



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Figure 2: A simplified workflow for NMR spectroscopic analysis.

Infrared (IR) Spectroscopy: Probing Functional Groups

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule by detecting the vibrations of its bonds.

Table 3: Predicted IR Absorption Bands for **3-(2-Methoxyethoxy)propan-1-ol**

Wavenumber (cm ⁻¹)	Bond Vibration	Functional Group	Intensity
~3400 (broad)	O-H stretch	Alcohol	Strong
2950-2850	C-H stretch	Alkane	Strong
~1100	C-O stretch	Ether & Alcohol	Strong

Causality of Predictions:

- **O-H Stretch:** The most prominent feature in the predicted IR spectrum is a broad, strong absorption band around 3400 cm^{-1} , which is characteristic of the O-H stretching vibration in a hydrogen-bonded alcohol.[1]
- **C-H Stretch:** Strong absorptions in the $2950\text{-}2850\text{ cm}^{-1}$ region are expected due to the C-H stretching vibrations of the alkyl portions of the molecule.
- **C-O Stretch:** A strong, and likely complex, absorption band around 1100 cm^{-1} is predicted for the C-O stretching vibrations of both the primary alcohol and the ether linkages.[2][3] The presence of multiple C-O bonds may lead to overlapping signals in this region.

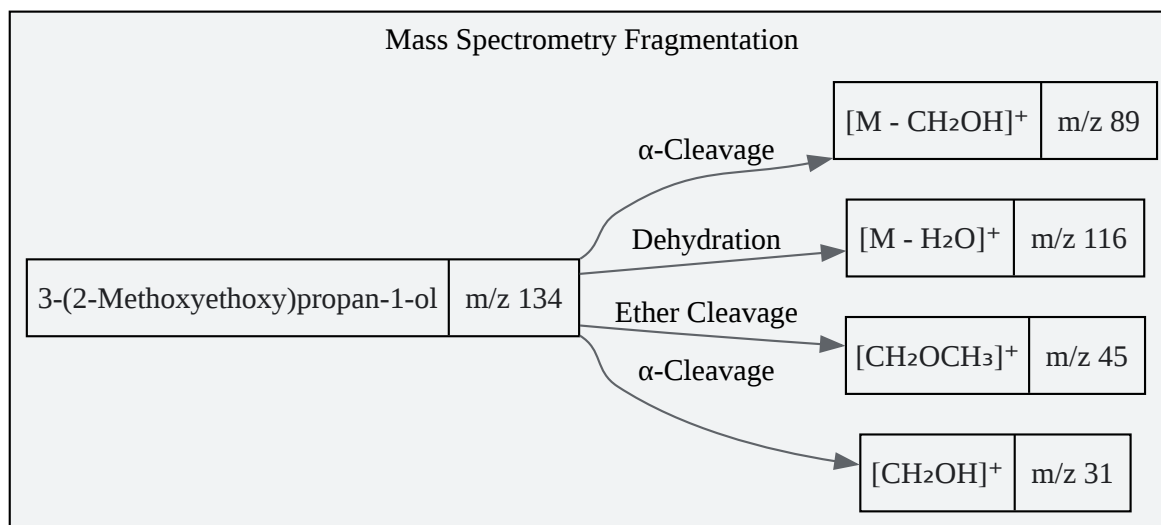
Mass Spectrometry (MS): Fragmentation and Molecular Weight Determination

Mass spectrometry provides information about the molecular weight of a compound and its fragmentation pattern upon ionization, which can be used to deduce its structure.

Predicted Mass Spectrum Fragmentation:

- **Molecular Ion (M^+):** The molecular ion peak is expected at a mass-to-charge ratio (m/z) of 134, corresponding to the molecular weight of **3-(2-Methoxyethoxy)propan-1-ol** ($C_6H_{14}O_3$). However, for primary alcohols, the molecular ion peak can be weak or even absent.[4][5]
- **Alpha-Cleavage:** A common fragmentation pathway for alcohols is the cleavage of the C-C bond adjacent to the oxygen atom. For a primary alcohol, this results in the loss of an alkyl radical and the formation of a resonance-stabilized oxonium ion. In this case, cleavage between C1 and C2 would lead to a prominent peak at m/z 31 ($[CH_2OH]^+$).[6][7]
- **Ether Fragmentation:** Ethers also undergo characteristic fragmentation. Cleavage of the C-O bond can occur, as well as cleavage of the C-C bond alpha to the ether oxygen. Common fragments would include:
 - m/z 45: $[CH_2OCH_3]^+$
 - m/z 59: $[CH_2OCH_2CH_3]^+$ (less likely) or loss of $C_4H_9O_2$
 - m/z 89: $[M - CH_2OH]^+$ (loss of the hydroxymethyl group)

- Loss of Water (M-18): A peak at m/z 116, corresponding to the loss of a water molecule from the molecular ion, is also a possible fragmentation pathway for alcohols.[8]



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